

# An In-depth Technical Guide to the Safe Handling of 1-Azidodecane

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## Compound of Interest

Compound Name: 1-Azidodecane

Cat. No.: B1658776

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For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive safety and handling precautions for **1-azidodecane** ( $C_{10}H_{21}N_3$ ), a long-chain aliphatic azide. While specific quantitative safety data for **1-azidodecane** is not readily available in published literature, this document extrapolates from established safety protocols for aliphatic azides, a class of compounds recognized for their energetic nature and potential toxicity. Researchers must exercise extreme caution and adhere to the safety principles outlined herein.

## Understanding the Hazards of 1-Azidodecane

Organic azides are energetic molecules that can decompose exothermically, and in some cases explosively, when subjected to external energy sources such as heat, light, shock, or pressure.<sup>[1][2][3]</sup> The stability of aliphatic azides is generally greater than that of their aromatic counterparts and can be assessed using empirical rules based on their molecular structure.

## Stability Assessment

Two common guidelines for assessing the stability of organic azides are the Carbon-to-Nitrogen (C/N) ratio and the "Rule of Six".<sup>[1][2][4]</sup>

- **Carbon-to-Nitrogen Ratio (C/N):** This ratio compares the number of carbon atoms to the number of nitrogen atoms in the molecule. For **1-azidodecane** ( $C_{10}H_{21}N_3$ ), the C/N ratio is

$10/3 \approx 3.33$ . A C/N ratio greater than 3 generally indicates a compound that is considered relatively safe to handle in larger quantities with appropriate precautions.[4]

- Rule of Six: This rule suggests that there should be at least six carbon atoms for each energetic functional group (in this case, the azide group).[2] **1-Azidodecane**, with ten carbon atoms and one azide group, satisfies this criterion.

Based on these guidelines, **1-azidodecane** is expected to be one of the more stable aliphatic azides. However, this does not eliminate its potential hazards, and it must be handled with care.

## Chemical Hazards and Incompatibilities

The primary chemical hazards associated with **1-azidodecane** are:

- Formation of Hydrazoic Acid: In the presence of strong acids, **1-azidodecane** can form hydrazoic acid ( $\text{HN}_3$ ), which is highly toxic and explosive.[2][4]
- Reaction with Metals: Contact with heavy metals such as copper, lead, silver, and mercury can lead to the formation of highly shock-sensitive and explosive heavy metal azides.[2][4]
- Incompatibility with Chlorinated Solvents: The use of chlorinated solvents like dichloromethane and chloroform with azides can result in the formation of dangerously explosive di- and tri-azidomethane.[2]
- Toxicity: The azide functional group is known for its toxicity, which is comparable to that of cyanide.[4] It can be harmful if ingested, inhaled, or absorbed through the skin.[5][6][7] Alkyl azides have also shown mutagenicity in some studies.[8]

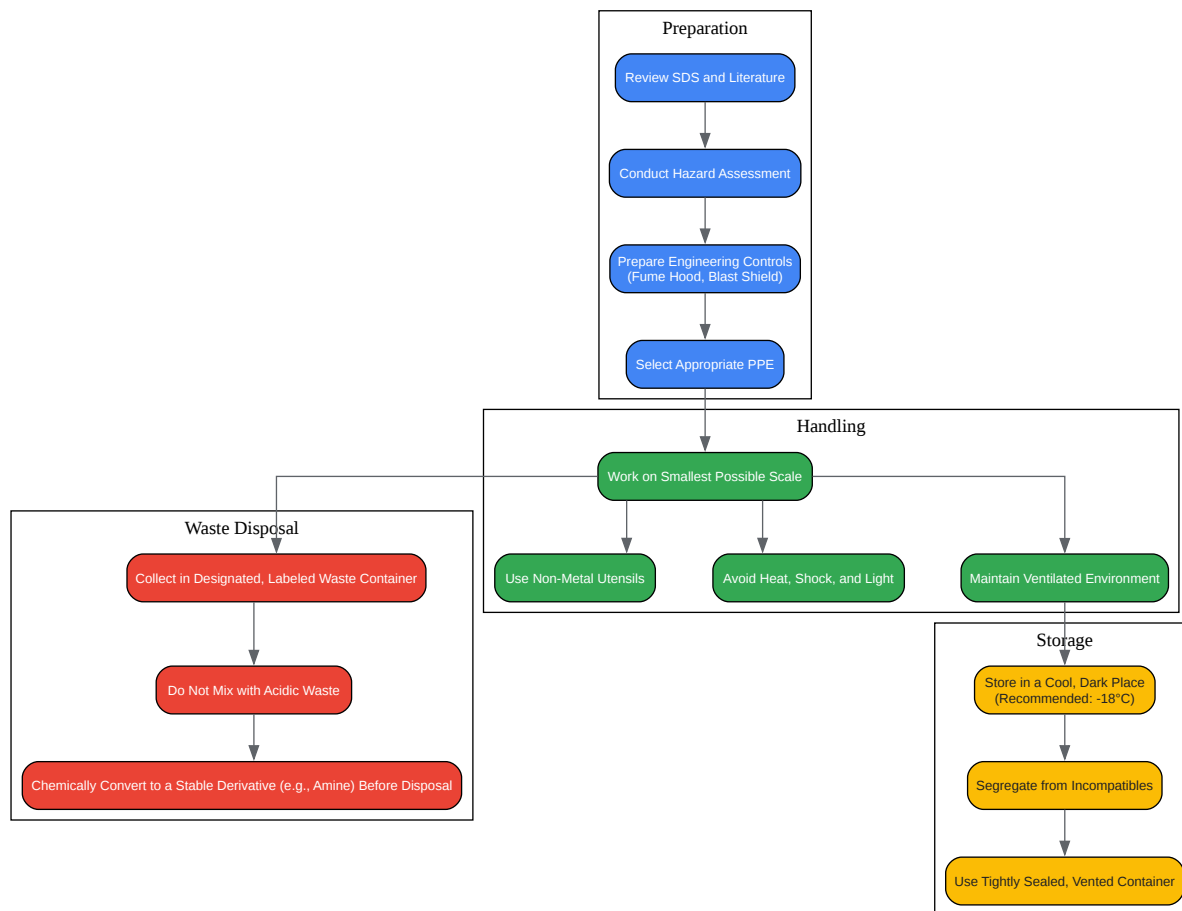
## Quantitative Data

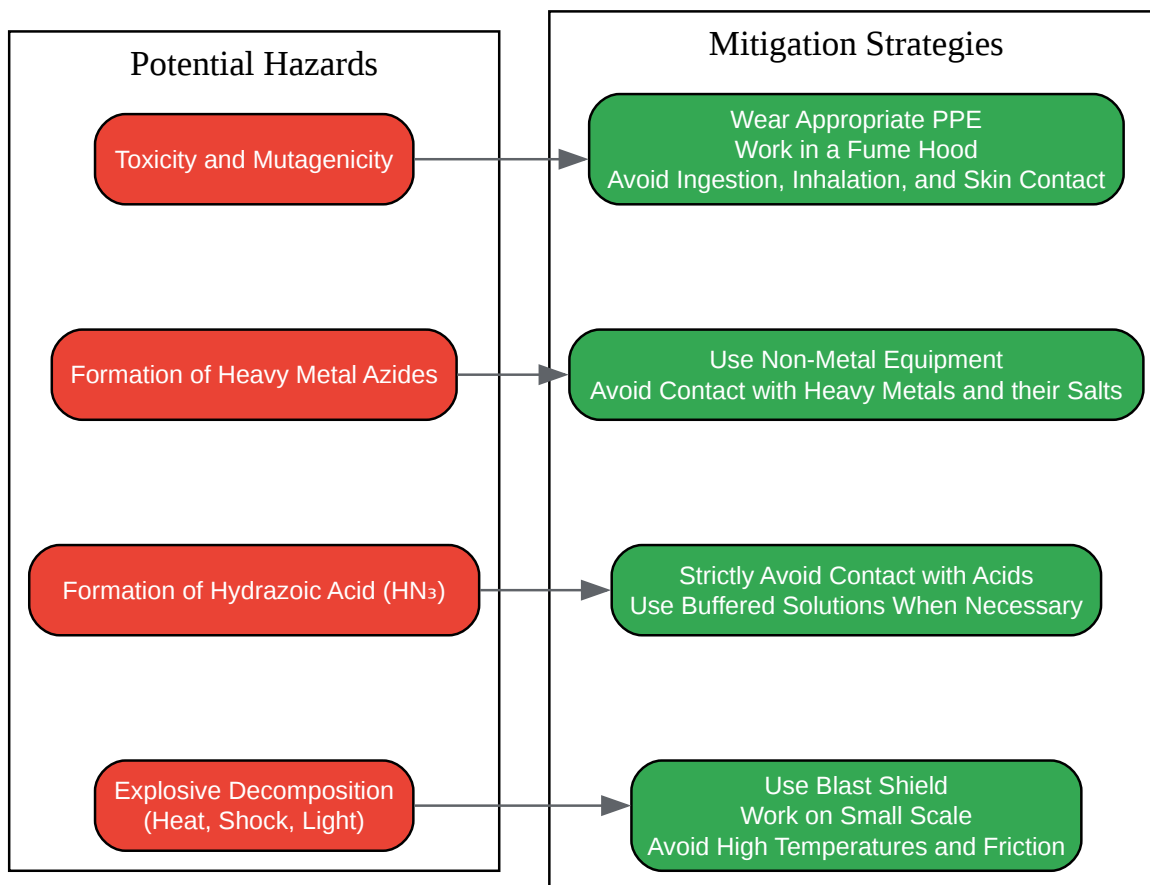
While specific experimental data for **1-azidodecane** is limited, the following table summarizes known properties and provides general data for related compounds.

Property	1-Azidodecane (C <sub>10</sub> H <sub>21</sub> N <sub>3</sub> )	General Aliphatic Azides
Molecular Formula	C <sub>10</sub> H <sub>21</sub> N <sub>3</sub>	R-N <sub>3</sub>
Molecular Weight	183.29 g/mol	Varies
CAS Number	62103-13-3[9]	Varies
Appearance	Not specified; likely a liquid at room temperature.	Colorless to pale yellow liquids or low-melting solids.
Boiling Point	Not available.	Generally, distillation is not recommended due to the risk of explosion.[3]
Decomposition Temperature	Not available.	Alkyl azides are more thermally stable than aryl azides, with some decomposing above 175-200 °C.[10]
Toxicity (LD <sub>50</sub> )	Not available.	The azide ion is highly toxic, with an oral LD <sub>50</sub> in rabbits for sodium azide of 10 mg/kg.[5] [11] Alkyl azides are mutagenic in <i>S. typhimurium</i> . [8]

## Safety and Handling Precautions

A stringent safety protocol is mandatory when working with **1-azidodecane**. The following logical workflow outlines the essential steps for safe handling.





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